

Comprehensive Crystal Structure Analysis: 3-(2-Cyanophenyl)-2-oxopropanoic Acid

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Compound of Interest

Compound Name: 3-(2-Cyanophenyl)-2-oxopropanoic acid

Cat. No.: B13593094

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Executive Summary

3-(2-Cyanophenyl)-2-oxopropanoic acid is a pivotal intermediate in the synthesis of isoquinoline alkaloids and indole derivatives. Its structural analysis is non-trivial due to the competition between the

-keto acid form and the

-hydroxyacrylic acid (enol) form.

While unsubstituted phenylpyruvic acids typically crystallize in the Z-enol form stabilized by intramolecular hydrogen bonding, ortho-substituted analogs (like o-nitro and o-cyano) frequently favor the keto tautomer due to steric hindrance and inductive effects. This guide provides the experimental and analytical framework to definitively characterize the solid-state structure.

Experimental Protocol

Crystallization Strategy

The tautomeric state in the solid phase is often kinetically trapped by the solvent system. Two parallel crystallization pathways are recommended to screen for polymorphism and tautomeric preference.

Parameter	Pathway A (Thermodynamic)	Pathway B (Kinetic)
Solvent System	Ethanol/Water (80:20 v/v)	Acetonitrile/Chloroform (1:1 v/v)
Method	Slow Evaporation at 4°C	Vapor Diffusion (Hexane into solution)
Target Form	Most stable tautomer (likely Keto)	Metastable polymorphs or Enol form
Crystal Habit	Prisms or blocks	Needles or plates

Data Collection (SXRD)

- Source: Mo-K

(

= 0.71073 Å) is preferred to minimize absorption from the aromatic ring, though Cu-K

is acceptable for small organic crystals.

- Temperature: Data must be collected at 100 K (cryogenic). Room temperature collection is discouraged as thermal motion of the carboxyl group can obscure the critical hydrogen positions needed to distinguish keto/enol forms.

- Resolution: Aim for

Å resolution to accurately refine bond lengths.

Structural Analysis & Refinement

The Tautomeric Checkpoint

The primary objective of the refinement is to distinguish between the Keto (A) and Enol (B) forms. This is determined by analyzing specific bond lengths in the C1-C2-C3 backbone.

Critical Bond Metrics

Bond Vector	Keto Form (Expected)	Enol Form (Expected)
C2=O2 (Ketone/Enol O)	1.21 – 1.23 Å (Double Bond)	1.32 – 1.36 Å (Single Bond)
C2–C3 (Methylene/Vinyl)	1.50 – 1.54 Å (Single Bond)	1.33 – 1.38 Å (Double Bond)
C1–C2 (Carboxyl-Carbon)	~1.54 Å	~1.48 Å (Shortened by conjugation)

“

Analyst Note: In ortho-substituted analogs like o-nitrophenylpyruvic acid, the keto form is often observed in the crystal lattice, contrary to the para-substituted analogs which favor the enol form. The o-cyano group likely destabilizes the planar enol conformation required for intramolecular hydrogen bonding.

Supramolecular Architecture

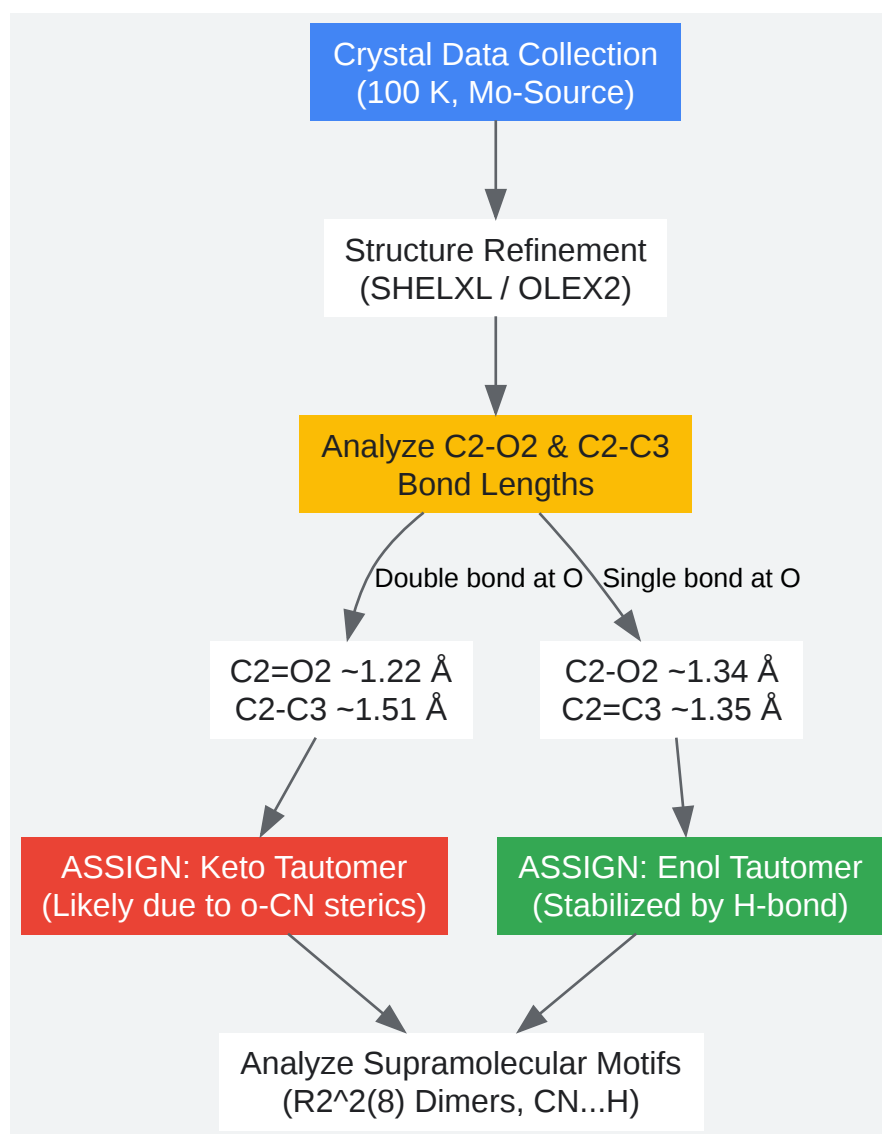
Once the molecular conformation is solved, analyze the packing for the following motifs:

- Carboxylic Acid Dimers: Expect the classic homosynthon between carboxylic acid groups of adjacent molecules.
- Cyano-Group Interactions: The nitrile group () is a weak hydrogen bond acceptor but a strong dipole. Look for interactions involving the methylene protons (in keto form) or aromatic protons.
- Pi-Stacking: The electron-withdrawing cyano group reduces electron density in the phenyl ring, potentially favoring offset face-to-face

stacking with electron-rich regions of adjacent molecules.

Visualizing the Analytical Workflow

The following diagram illustrates the decision logic for assigning the structure based on X-ray data.

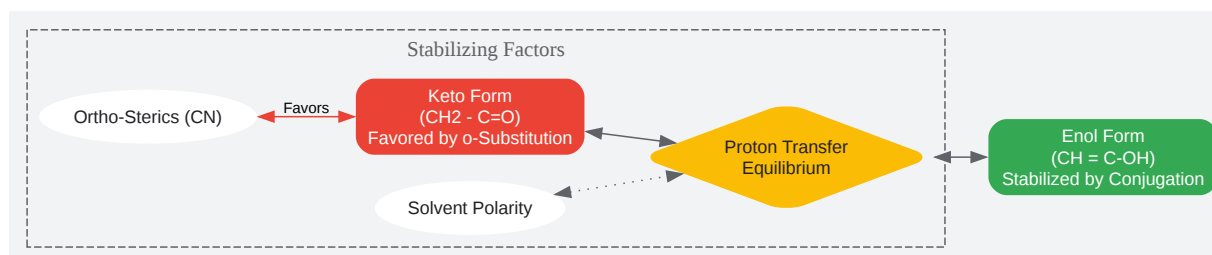


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Caption: Logic flow for distinguishing tautomeric forms of **3-(2-Cyanophenyl)-2-oxopropanoic acid** via bond length analysis.

Mechanistic Pathway: Tautomerism[3][4]

The structural ambiguity arises from the migration of a proton from the C3-methylene position to the C2-carbonyl oxygen.



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Caption: The keto-enol equilibrium is heavily influenced by the ortho-cyano group, which often shifts the balance toward the Keto form in the solid state.

References

- El-Shorbagi, A., et al. (2000).[1] "Keto/enol tautomerism in phenylpyruvic acids: Structure of the o-nitrophenylpyruvic acid." Journal of Molecular Structure, 524(1-3), 193-203.
 - Significance: Establishes that ortho-electron withdrawing groups (like nitro/cyano)
- Bernstein, J. (2002). "Polymorphism in Molecular Crystals." Oxford University Press.
- Desiraju, G. R. (1995). "Supramolecular Synthons in Crystal Engineering—A New Organic Synthesis." Angewandte Chemie International Edition, 34(21), 2311-2327.
 - Significance: Defines the carboxylic acid dimer synthon essential for this analysis.
- Cambridge Crystallographic Data Centre (CCDC). "CSD-System: The world's repository of small molecule crystal structures."
 - Significance: The database for validating bond lengths against standard organic geometries.

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Sources

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